

Technical Support Center: Optimizing the Bromination of 4-Fluoro-2-Methoxyphenol

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Compound of Interest

Compound Name: *2-Bromo-4-fluoro-6-methoxyphenol*

Cat. No.: *B13436031*

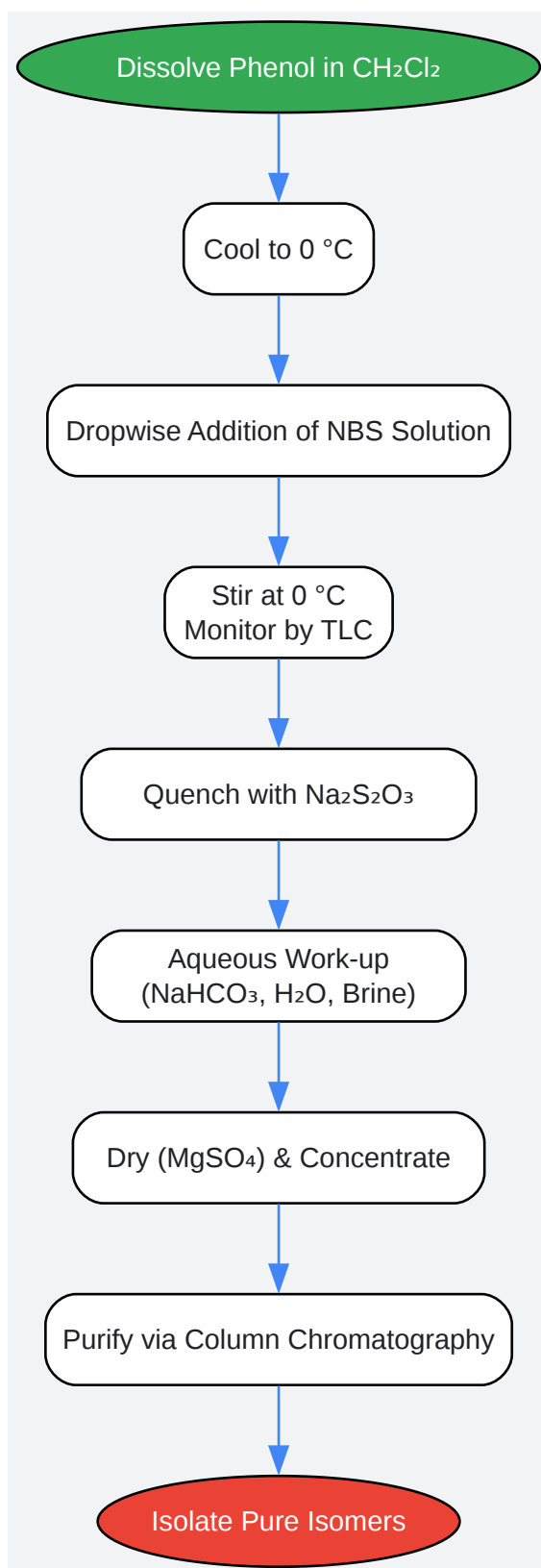
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Welcome to the technical support center for synthetic chemistry applications. As Senior Application Scientists, we provide insights and troubleshooting strategies grounded in mechanistic principles and validated by practical experience. This guide is designed to help you navigate the complexities of the electrophilic bromination of 4-fluoro-2-methoxyphenol, a process where achieving high yield and regioselectivity is paramount.

Frequently Asked Questions (FAQs) & Troubleshooting

The bromination of 4-fluoro-2-methoxyphenol presents a classic challenge in electrophilic aromatic substitution, where the outcome is dictated by a delicate balance of electronic effects, steric hindrance, and reaction conditions. The phenol ring is highly activated by two powerful ortho-, para-directing groups: a hydroxyl (-OH) and a methoxy (-OCH₃). The fluorine (-F) atom, while deactivating, also directs ortho- and para-. Understanding the interplay of these substituents is the key to optimizing your reaction.

Diagram: Regiochemical Influences



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